

Key Derivatives and Research Applications

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Compound Focus: 16-Oxo-palmitate

Cat. No.: S658841

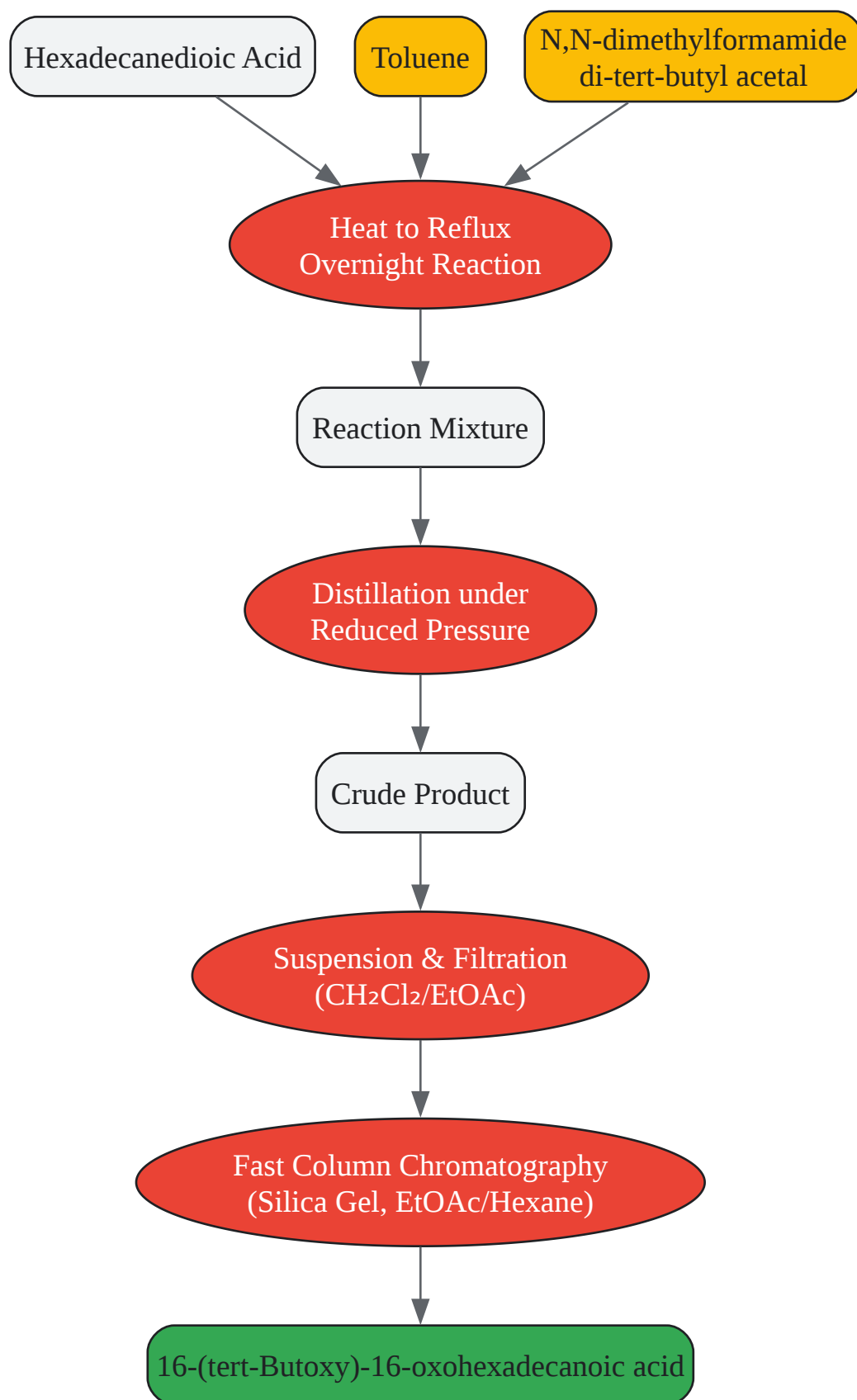
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16-Oxohexadecanoic acid itself is primarily a synthetic intermediate. Its key value in research comes from its derivatives, which are used as specialized linkers in modern drug discovery.

Derivative Name	CAS Number	Molecular Formula	Key Features & Research Applications
16-Methoxy-16-oxohexadecanoic acid [1]	18451-85-9 [1]	C ₁₇ H ₃₂ O ₄ [1]	Also known as hexadecanedioic acid monomethyl ester. Used in custom peptide synthesis and pharmaceutical development [1].
16-(<i>tert</i> -Butoxy)-16-oxohexadecanoic acid [2] [3]	843666-27-3 [2] [3]	C ₂₀ H ₃₈ O ₄ [3]	A versatile PROTAC linker and non-cleavable ADC linker [3]. The terminal carboxylic acid reacts with amine groups to form stable amide bonds, while the protected hydroxyl group allows for further derivatization [2] [3].

Synthesis Protocol

The following diagram illustrates a synthetic route for a key derivative of 16-oxohexadecanoic acid, 16-(*tert*-Butoxy)-16-oxohexadecanoic acid, which is widely used as a linker in drug development:



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Synthetic workflow for 16-(tert-Butoxy)-16-oxohexadecanoic acid [3]

Detailed Procedure:

- **Reaction Setup:** Suspend hexadecanedioic acid (4.5 g, 15.71 mmol) in toluene (28.1 mL) and heat to reflux [3].
- **Reagent Addition:** Slowly add N,N-dimethylformamide di-tert-butyl acetal (10.10 mL, 42.1 mmol) dropwise over 30 minutes. Continue refluxing the mixture overnight [3].
- **Solvent Removal:** After the reaction is complete, remove the solvent by distillation under reduced pressure at 50°C [3].
- **Crude Product Isolation:** Suspend the resulting crude material in a 1:1 v/v mixture of dichloromethane (CH₂Cl₂) and ethyl acetate (EtOAc) (75 mL total). Stir for 15 minutes, then filter to remove insoluble impurities. Wash the filter cake with additional CH₂Cl₂ (25 mL) [3].
- **Purification:** Combine the filtrates and concentrate them under reduced pressure. Dissolve the resulting material in a small amount of CH₂Cl₂ (6 mL), cool in an ice bath for 10 minutes, and filter. Purify the product via fast column chromatography on silica gel, using a mixture of EtOAc and hexane as the eluent [3].
- **Yield:** This procedure yields the final product, 16-(tert-Butoxy)-16-oxohexadecanoic acid, as a white to almost white powder or crystal (2.56 g, 47.6% yield) with a melting point of 60 °C [3].

Research Context and Considerations

- **Role as a Metabolite:** The parent compound, 16-oxohexadecanoic acid, is recognized as a **plant metabolite** [4]. Research into related oxylipin compounds highlights their importance as signaling molecules that regulate plant defense pathways and the synthesis of secondary metabolites [5].
- **Commercial and Regulatory Note:** 16-Oxohexadecanoic acid and its derivatives are intended for **research purposes only and are not for clinical use** [4] [1]. One supplier also notes that the sale of this product may be restricted due to "patent product" regulations [4].

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References

1. 16-Methoxy- 16 - oxohexadecanoic - Creative Peptides acid [creative-peptides.com]

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